

# Strychnos nux-vomica strychnine phosphate content

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## Compound Focus: Strychnine phosphate

CAS No.: 509-42-2

Cat. No.: S3319986

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## Quantitative Data on Nux Vomica Alkaloids

**Table 1: Alkaloid Composition in Different Extracts** This table compares the alkaloid profiles of a standard total alkaloid fraction (TAF) and a modified fraction (MTAF) where much of the strychnine has been removed [1].

Alkaloid Component	TAF (Total Alkaloid Fraction)	MTAF (Modified Total Alkaloid Fraction)
Strychnine	42.35% ± 2.22%	18.05% ± 1.07%
Brucine	20.56% ± 0.95%	40.67% ± 1.15%
Brucine N-oxide	0.091% ± 0.007%	0.250% ± 0.029%
Ratio (Brucine:Strychnine)	1:2.05	2.2:1

**Table 2: Toxicity and Pharmacological Activity of Key Alkaloids** This table compares the toxicity and observed activities of the two main alkaloids [1].

Parameter	Strychnine	Brucine
Acute Toxicity (Oral LD <sub>50</sub> in mice)	6.62 mg/kg [1]	78 mg/kg [1]
Analgesic Activity	Not significant [1]	Significant [1]
Anti-inflammatory Activity	Not significant [1]	Significant [1]
Antitumor Activity (IC <sub>50</sub> on HepG2 cells)	0.52 mM [1]	0.10 mM [1]
Mechanism of Action	Competitive antagonist of glycine receptors [2] [3]	Similar to strychnine, but less potent [4]

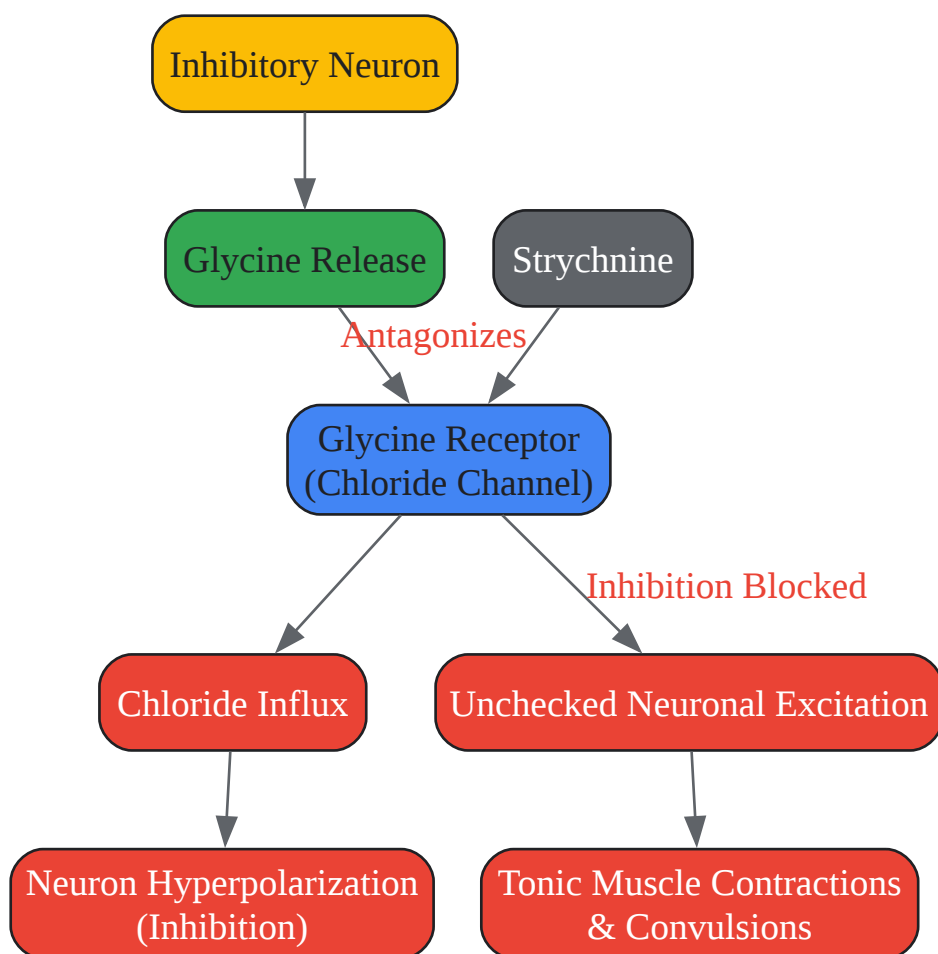
## Experimental Protocols for Alkaloid Handling

For researchers working with these compounds, here are key methodologies for extraction and analysis.

- **Extraction and Purification:** One patent describes a method where powdered nux vomica is defatted and then extracted with ethanol. The extract is concentrated, dissolved in acid, and filtered. The supernatant is then basified and subsequently extracted with an organic solvent like dichloromethane to obtain the total alkaloids [5].
- **Toxicity Testing (Acute):** The oral LD<sub>50</sub> (median lethal dose) of alkaloid fractions can be determined in animal models like mice. The test involves administering increasing doses of the fraction and observing mortality over a set period (e.g., 24 hours). Data is analyzed using standard statistical methods like the Bliss method to calculate the LD<sub>50</sub> value and its confidence interval [1].
- **Analytical Methods (HPLC):** High-performance liquid chromatography (HPLC) is used to determine the alkaloid composition of extracts. Methods are validated for selectivity, linearity, precision, and accuracy. This allows for the quantification of strychnine, brucine, and other alkaloids in complex mixtures like TAF and MTAF [1].

## Mechanism of Action and Signaling Pathway

Strychnine's primary mechanism is the inhibition of postsynaptic glycine receptors in the spinal cord and brainstem. The following diagram illustrates this neurotoxic pathway.



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## Interpretation and Research Context

The term you used, "**strychnine phosphate**," may refer to a specific salt form of the alkaloid. Strychnine is often used in research as **strychnine nitrate** or **strychnine hydrochloride** due to their better solubility in water compared to the free base [2]. The phosphate salt could be another such derivative, but it is not a naturally occurring compound in the *Strychnos nux-vomica* plant. The natural product and the focus of the available technical literature is on the alkaloids themselves, primarily strychnine and brucine.

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## References

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